# Spectroscopic Characterization of (3-Methylpiperidin-3-yl)methanol: A Technical Guide

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *(3-Methylpiperidin-3-yl)methanol* |
| *CAS No.:* | *221298-00-6* |
| *Cat. No.:* | *B1320136* |

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## Introduction

**(3-Methylpiperidin-3-yl)methanol** is a substituted piperidine derivative of interest in medicinal chemistry and drug discovery due to its potential as a scaffold in the synthesis of novel therapeutic agents. The precise elucidation of its molecular structure is paramount for its application in synthetic protocols and for understanding its structure-activity relationships. Spectroscopic techniques, including Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS), are indispensable tools for the unambiguous structural confirmation of this compound.

This technical guide provides a comprehensive overview of the expected spectroscopic data for **(3-Methylpiperidin-3-yl)methanol**. In the absence of publicly available, experimentally verified spectra in common databases, this guide will leverage predictive models and an analysis of characteristic functional group frequencies and fragmentation patterns to offer a robust theoretical framework for the spectroscopic characterization of this molecule. This

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approach provides researchers with a valuable reference for confirming the identity and purity of synthesized **(3-Methylpiperidin-3-yl)methanol**.

## Molecular Structure and Atom Numbering

A clear understanding of the molecular structure is essential for interpreting spectroscopic data. The structure of **(3-Methylpiperidin-3-yl)methanol**, with a systematic atom numbering scheme, is presented below. This numbering will be used for the assignment of NMR signals.

Caption: Molecular structure of **(3-Methylpiperidin-3-yl)methanol** with atom numbering.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the carbon-hydrogen framework of a molecule. Predicted $^{1}H$ and $^{13}C$ NMR data for **(3-Methylpiperidin-3-yl)methanol** are presented below. These predictions are based on computational algorithms that analyze the chemical environment of each nucleus.

## Experimental Protocol: NMR Sample Preparation and Analysis (General)

- Sample Preparation: Dissolve approximately 5-10 mg of **(3-Methylpiperidin-3-yl)methanol** in 0.5-0.7 mL of a deuterated solvent (e.g., $CDCl_3$, DMSO-$d_6$, or $D_2O$). The choice of solvent can affect the chemical shifts of labile protons (NH and OH).
- Internal Standard: Add a small amount of an internal standard, such as tetramethylsilane (TMS), for referencing the chemical shifts to 0 ppm.
- Data Acquisition: Acquire $^{1}H$ and $^{13}C$ NMR spectra on a high-field NMR spectrometer (e.g., 400 MHz or higher). Standard pulse programs are typically used. For $^{13}C$ NMR, a proton-decoupled spectrum is usually acquired to simplify the spectrum to single lines for each unique carbon atom.

### $^{1}H$ NMR Spectroscopy (Predicted)

The predicted $^{1}H$ NMR spectrum of **(3-Methylpiperidin-3-yl)methanol** would exhibit distinct signals for the methyl, methylene, and methine protons, as well as the exchangeable protons of

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the amine and alcohol groups.

| Proton Assignment | Predicted Chemical Shift (δ, ppm) | Multiplicity | Integration |
|---|---|---|---|
| $CH_3$ (C7) | 0.9 - 1.1 | Singlet (s) | 3H |
| Piperidine $CH_2$ (C4, C5) | 1.3 - 1.7 | Multiplet (m) | 4H |
| Piperidine $CH_2$ (C2, C6) | 2.5 - 3.0 | Multiplet (m) | 4H |
| $CH_2OH$ (C8) | 3.3 - 3.5 | Singlet (s) | 2H |
| NH (N1) | Variable (1.5 - 3.0) | Broad Singlet (br s) | 1H |
| OH (O9) | Variable (2.0 - 4.0) | Broad Singlet (br s) | 1H |

Interpretation:

- The methyl group (C7) is expected to appear as a singlet in the upfield region due to its attachment to a quaternary carbon.
- The piperidine ring methylene protons (C2, C4, C5, C6) will likely appear as complex multiplets due to diastereotopicity and spin-spin coupling with neighboring protons.
- The methylene protons of the hydroxymethyl group (C8) are predicted to be a singlet as they are adjacent to a quaternary carbon and therefore have no vicinal protons to couple with.
- The NH and OH protons will appear as broad singlets, and their chemical shifts are highly dependent on the solvent, concentration, and temperature. Their integration would correspond to one proton each.

## $^{13}C$ NMR Spectroscopy (Predicted)

The proton-decoupled $^{13}C$ NMR spectrum is expected to show seven distinct signals, corresponding to the seven carbon atoms in the molecule.

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| Carbon Assignment | Predicted Chemical Shift (δ, ppm) |
|---|---|
| $CH_3$ (C7) | 20 - 25 |
| Piperidine $CH_2$ (C5) | 25 - 30 |
| Piperidine $CH_2$ (C4) | 35 - 40 |
| Quaternary C (C3) | 40 - 45 |
| Piperidine $CH_2$ (C2) | 48 - 53 |
| Piperidine $CH_2$ (C6) | 50 - 55 |
| $CH_2OH$ (C8) | 65 - 70 |

Interpretation:

- The methyl carbon (C7) will be the most upfield signal.
- The aliphatic methylene carbons of the piperidine ring (C2, C4, C5, C6) will appear in the 25-55 ppm range.
- The quaternary carbon (C3), being shielded and not directly attached to a heteroatom, will be in the 40-45 ppm range.
- The hydroxymethyl carbon (C8) will be the most downfield signal in the aliphatic region due to the deshielding effect of the adjacent oxygen atom.

# Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. The IR spectrum of **(3-Methylpiperidin-3-yl)methanol** would be characterized by the absorption bands of the O-H, N-H, and C-H bonds.

## Experimental Protocol: IR Spectroscopy (General)

- Sample Preparation: The sample can be analyzed as a neat liquid (if applicable) between two salt plates (e.g., NaCl or KBr) or as a thin film on a salt plate. If the compound is a solid, it can be analyzed as a KBr pellet or as a mull in Nujol.

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- Data Acquisition: The spectrum is recorded using a Fourier Transform Infrared (FTIR) spectrometer. A background spectrum is typically recorded first and automatically subtracted from the sample spectrum.

## Characteristic IR Absorption Bands (Expected)

| Functional Group | Expected Wavenumber ($cm^{-1}$) | Intensity |
|---|---|---|
| O-H Stretch (alcohol) | 3200 - 3600 | Strong, Broad |
| N-H Stretch (amine) | 3200 - 3500 | Medium, Broad |
| C-H Stretch (alkane) | 2850 - 3000 | Strong |
| C-O Stretch (alcohol) | 1000 - 1260 | Strong |
| C-N Stretch (amine) | 1020 - 1250 | Medium |

Interpretation:

- A prominent, broad absorption band in the region of 3200-3600 $cm^{-1}$ is a key indicator of the O-H stretching vibration of the alcohol group, with the broadening due to hydrogen bonding.
- The N-H stretching vibration of the secondary amine is also expected in a similar region, often appearing as a shoulder on the O-H band or as a separate, less intense broad peak.
- Strong absorptions in the 2850-3000 $cm^{-1}$ range are characteristic of aliphatic C-H stretching.
- The presence of a strong band in the 1000-1260 $cm^{-1}$ region would confirm the C-O stretching of the primary alcohol.
- A medium intensity band in the 1020-1250 $cm^{-1}$ region would be indicative of the C-N stretching of the piperidine ring.

# Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its structural elucidation.

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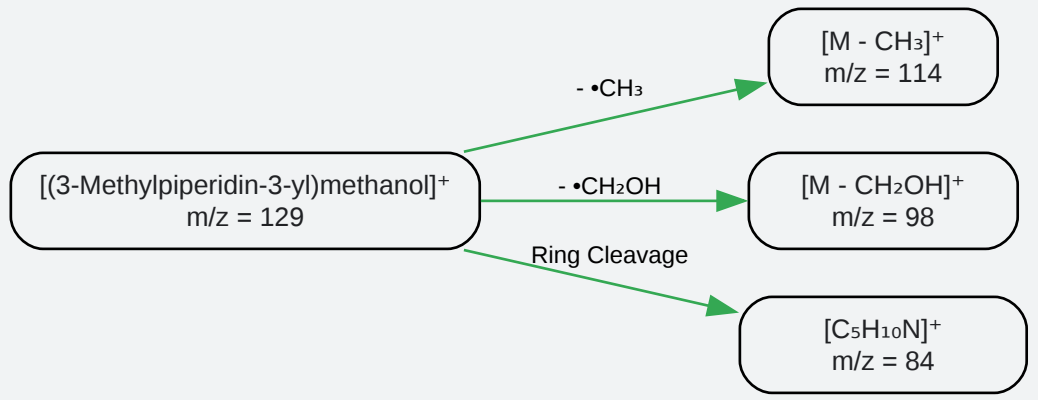
## Experimental Protocol: Mass Spectrometry (General)

- Sample Introduction: The sample is introduced into the mass spectrometer, typically via direct infusion or after separation by gas chromatography (GC-MS) or liquid chromatography (LC-MS).
- Ionization: The molecules are ionized, commonly using Electron Ionization (EI) or a soft ionization technique like Electrospray Ionization (ESI).
- Mass Analysis: The resulting ions are separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole, time-of-flight).

## Predicted Mass Spectrum

The molecular formula of **(3-Methylpiperidin-3-yl)methanol** is $C_7H_{15}NO$, which corresponds to a molecular weight of 129.20 g/mol .

- Molecular Ion ($M^+$): In an EI mass spectrum, the molecular ion peak would be expected at m/z 129.
- Key Fragmentation Pathways: The molecule is expected to undergo characteristic fragmentation patterns, including alpha-cleavage adjacent to the nitrogen and oxygen atoms.

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Caption: Predicted key fragmentation pathways for **(3-Methylpiperidin-3-yl)methanol** in mass spectrometry.

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Interpretation of Key Fragments:

- m/z 114: Loss of a methyl radical ($\bullet CH_3$) via alpha-cleavage at the C3 position.
- m/z 98: Loss of a hydroxymethyl radical ($\bullet CH_2OH$) via alpha-cleavage at the C3 position.
- m/z 84: A common fragment for piperidine rings, resulting from ring cleavage.

## Conclusion

This technical guide provides a detailed theoretical framework for the spectroscopic characterization of **(3-Methylpiperidin-3-yl)methanol** using NMR, IR, and MS techniques. While based on predictive data and established principles of spectral interpretation, it offers researchers a solid foundation for confirming the structure of this compound in a laboratory setting. The presented data tables, interpretations, and diagrams serve as a valuable reference for scientists and professionals in drug development, aiding in the unambiguous identification and quality control of **(3-Methylpiperidin-3-yl)methanol**. It is recommended that this theoretical data be compared against experimentally obtained spectra for definitive structural confirmation.

## References

Due to the absence of specific literature with experimental data for **(3-Methylpiperidin-3-yl)methanol**, this reference list includes general resources for spectroscopic data and interpretation.

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